

Technical Support Center: (R)-MRT199665 Experiments

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Compound of Interest

Compound Name: (R)-MRT199665

Cat. No.: B15604306

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize variability in experiments involving the potent and selective MARK/SIK/AMPK inhibitor, **(R)-MRT199665**.

Frequently Asked Questions (FAQs)

Q1: What is **(R)-MRT199665** and what is its primary mechanism of action?

A1: **(R)-MRT199665** is the R-isomer of MRT199665, a potent, ATP-competitive inhibitor of the MARK, SIK (Salt-Inducible Kinase), and AMPK families of serine/threonine kinases.^{[1][2]} It exhibits high selectivity for these kinases, thereby inhibiting downstream signaling pathways involved in processes like gene expression, metabolism, and cell growth.^{[1][3]} In acute myeloid leukemia (AML) cells with high expression of the transcription factor MEF2C, **(R)-MRT199665** has been shown to induce apoptosis by inhibiting the phosphorylation of SIK substrates such as CRTC3.^{[1][2]}

Q2: What are the recommended storage and handling conditions for **(R)-MRT199665**?

A2: Proper storage and handling are critical for maintaining the stability and activity of **(R)-MRT199665**. For long-term storage, the solid compound should be stored at -20°C for up to one year or at -80°C for up to two years.^[1] Stock solutions, typically prepared in DMSO, should also be stored at -20°C or -80°C.^[1] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles. For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.^[1]

Q3: What are the key downstream targets to monitor when assessing the activity of **(R)-MRT199665**?

A3: The primary downstream effect of SIK inhibition by **(R)-MRT199665** is the dephosphorylation and nuclear translocation of CREB-regulated transcription coactivators (CRTC3s) and the de-repression of transcription factors like MEF2, which are regulated by Class IIa histone deacetylases (HDACs).^{[3][4]} Therefore, key biomarkers to monitor include:

- Phosphorylation of CRTC3 at Ser370: Inhibition by **(R)-MRT199665** leads to a decrease in p-CRTC3 (S370).^[1]
- Phosphorylation of MEF2C at Ser222: In relevant AML cell lines, **(R)-MRT199665** treatment leads to a dose-dependent reduction in p-MEF2C (S222).^[1]
- Phosphorylation of HDAC4: SIK2/3 inhibition can reduce the phosphorylation of HDAC4.^[5]
- Expression of downstream target genes: Changes in the mRNA levels of genes regulated by the SIK pathway, such as DUSP7 and IL-10, can also be assessed.^{[1][5]}

Troubleshooting Guides

Issue 1: High Variability in Cell Viability/Proliferation Assays

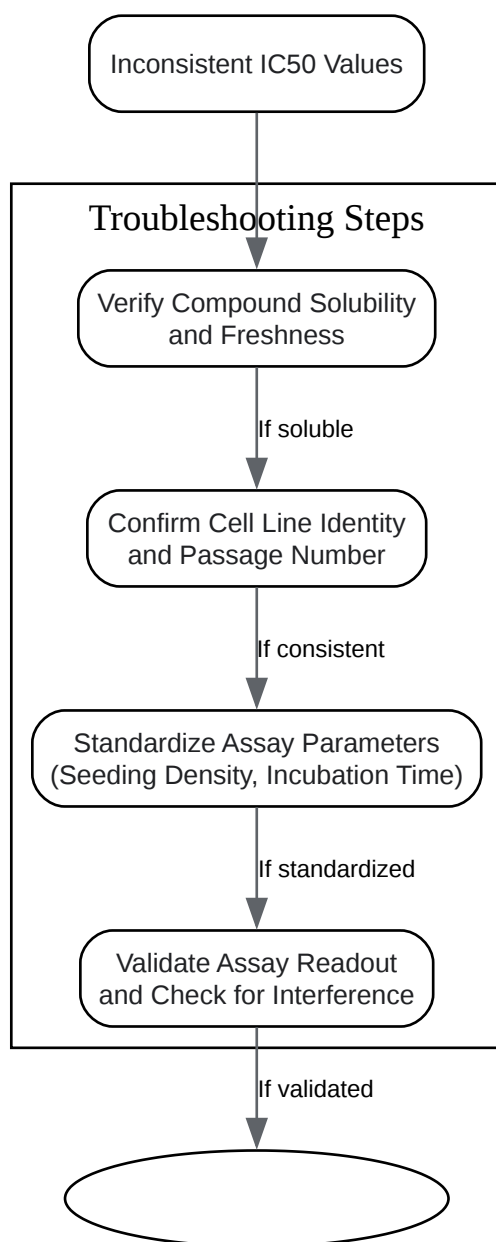
Question: I am observing inconsistent IC50 values for **(R)-MRT199665** in my cell viability assays. What could be the cause?

Answer: Variability in IC50 values is a common issue that can arise from several factors. Below is a troubleshooting guide to help you identify and address the potential sources of variability.

Potential Causes and Solutions

Potential Cause	Troubleshooting Steps
Compound Solubility and Stability	Ensure the (R)-MRT199665 stock solution in DMSO is fully dissolved. Vortex the stock solution before preparing dilutions. If precipitation is observed in the working solution, gentle heating and/or sonication may aid dissolution. ^[1] Always prepare fresh working solutions for each experiment.
Cell Line Heterogeneity	Different AML cell lines exhibit varying sensitivity to SIK inhibitors, often correlated with MEF2C expression levels. ^{[1][6][7]} Ensure you are using a consistent cell line and passage number. Regularly perform cell line authentication.
Assay Conditions	Standardize cell seeding density, as this can significantly impact the final readout. ^[8] Optimize the incubation time with the compound; a 48 to 72-hour incubation is common for proliferation assays. ^{[1][9]} Ensure consistent DMSO concentration across all wells, including controls, as high concentrations of DMSO can be toxic to cells.
Assay Readout	The choice of viability assay (e.g., MTT, MTS, CellTiter-Glo) can influence results. Ensure the chosen assay is linear within the range of cell numbers used. ^{[10][11]} Be aware of potential interference of the compound with the assay chemistry.

Troubleshooting Workflow



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Caption: Troubleshooting workflow for inconsistent IC50 values.

Issue 2: Inconsistent Results in Western Blot Analysis

Question: I am not seeing a consistent, dose-dependent decrease in the phosphorylation of downstream targets like p-MEF2C after **(R)-MRT199665** treatment. What could be wrong?

Answer: Inconsistent western blot results can be frustrating. Here are some common causes and solutions to help you obtain reliable data.

Potential Causes and Solutions

Potential Cause	Troubleshooting Steps
Suboptimal Treatment Conditions	Ensure cells are in the logarithmic growth phase before treatment. Optimize the treatment time and concentration range. A time-course experiment (e.g., 0.5, 1, 2, 6, 12, 24 hours) can help identify the optimal time point for observing changes in phosphorylation. [12]
Inefficient Cell Lysis and Protein Extraction	Use a lysis buffer containing phosphatase and protease inhibitors to preserve the phosphorylation state of your target proteins. [12] Ensure complete cell lysis on ice and clarify the lysate by centrifugation to remove debris.
Protein Quantification and Loading	Accurately determine the protein concentration of each lysate using a reliable method like the BCA assay. [12] Ensure equal loading of protein across all lanes of the gel. Use a loading control (e.g., GAPDH, β -actin) to verify equal loading.
Antibody Performance	Use antibodies that have been validated for the specific application (western blot) and species. Optimize the primary and secondary antibody dilutions. Ensure proper blocking of the membrane to reduce background noise. [13] [14]
Paradoxical AMPK Activation	Be aware that MRT199665 can cause a modest paradoxical activation and phosphorylation of AMPK at Thr172 in some cell systems, even while inhibiting downstream targets like ACC. [15] This may lead to complex signaling outcomes. Consider probing for p-AMPK (T172) to assess this effect in your model.

Experimental Protocols

Protocol 1: In Vitro Kinase Assay for (R)-MRT199665 IC50 Determination

This protocol describes a general method for determining the IC₅₀ value of **(R)-MRT199665** against a target kinase (e.g., SIK2, SIK3) using a luminescence-based assay such as ADP-Glo™.

Materials:

- Recombinant human SIK kinase
- Suitable kinase substrate (e.g., a peptide substrate)
- **(R)-MRT199665**
- Kinase reaction buffer (e.g., 40 mM Tris-HCl pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- ATP
- DMSO
- ADP-Glo™ Kinase Assay kit
- White, opaque 96-well or 384-well plates
- Plate-reading luminometer

Procedure:

- **Compound Preparation:** Prepare a 10 mM stock solution of **(R)-MRT199665** in DMSO. Create a serial dilution series of the compound in kinase reaction buffer.
- **Reaction Setup:** Add the kinase, substrate, and **(R)-MRT199665** dilutions to the wells of the plate. Include a positive control (no inhibitor) and a negative control (no kinase).
- **Initiate Reaction:** Add ATP to all wells to start the kinase reaction. The final ATP concentration should be at or near the K_m for the kinase.

- Incubation: Incubate the plate at 30°C for 60 minutes.
- ADP Detection: Stop the kinase reaction and detect the amount of ADP produced by adding the ADP-Glo™ Reagent and Kinase Detection Reagent according to the manufacturer's protocol.
- Data Acquisition: Measure the luminescence using a plate-reading luminometer.
- Data Analysis: Calculate the percent inhibition for each concentration of **(R)-MRT199665** and plot the results to determine the IC50 value using a suitable software.

Protocol 2: Western Blot Analysis of Downstream Targets

This protocol outlines the steps for analyzing the phosphorylation status of MEF2C in AML cells treated with **(R)-MRT199665**.

Materials:

- AML cell line (e.g., OCI-AML2, MOLM-13)[[1](#)]
- **(R)-MRT199665**
- Cell culture medium and supplements
- PBS (Phosphate-Buffered Saline)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- Laemmli sample buffer
- Primary antibodies: anti-p-MEF2C (S222), anti-MEF2C, anti-GAPDH (loading control)
- HRP-conjugated secondary antibody
- ECL Western Blotting Substrate

- PVDF membrane

Procedure:

- Cell Culture and Treatment: Seed AML cells at an appropriate density and allow them to grow to the logarithmic phase. Treat the cells with a dose range of **(R)-MRT199665** (e.g., 10 nM - 1000 nM) for a predetermined time (e.g., 12 hours).^[1]
- Cell Lysis: Harvest the cells, wash with ice-cold PBS, and lyse with ice-cold lysis buffer containing inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using the BCA assay.
- Sample Preparation: Normalize the protein concentrations and prepare samples for SDS-PAGE by adding Laemmli buffer and boiling for 5 minutes.
- SDS-PAGE and Transfer: Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
 - Incubate with the primary antibody overnight at 4°C.
 - Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Add ECL substrate and visualize the protein bands using a chemiluminescence imaging system.
- Analysis: Quantify the band intensities and normalize the p-MEF2C signal to the total MEF2C and loading control signals.

Protocol 3: Cell Viability (MTT) Assay

This protocol provides a method for assessing the effect of **(R)-MRT199665** on the viability of AML cells.

Materials:

- AML cell line
- **(R)-MRT199665**
- Cell culture medium
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- 96-well plates
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a predetermined optimal density.
- Compound Treatment: Add serial dilutions of **(R)-MRT199665** to the wells. Include vehicle control (DMSO) wells.
- Incubation: Incubate the plate for 48-72 hours at 37°C in a CO2 incubator.
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals.
- Solubilization: Add the solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a wavelength between 550 and 600 nm using a microplate reader.

- Data Analysis: Calculate the percentage of cell viability for each treatment condition relative to the vehicle control and determine the IC50 value.

Quantitative Data Summary

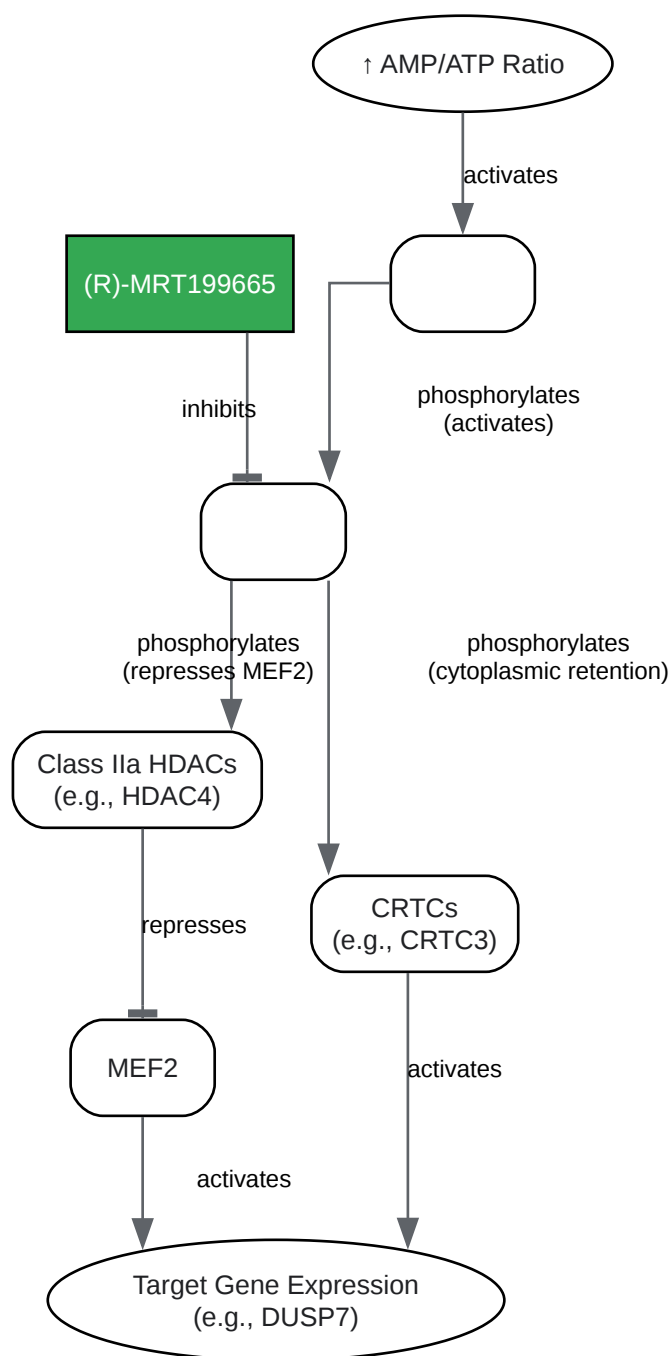
Table 1: In Vitro Potency of MRT199665 (Racemic Mixture)[\[1\]](#)[\[2\]](#)

Kinase Family	Target	IC50 (nM)
MARK	MARK1	2
MARK2	2	10
MARK3	3	
MARK4	2	
AMPK	AMPKα1	
AMPKα2	10	110
SIK	SIK1	
SIK2	12	
SIK3	43	

Table 2: Cellular Activity of MRT199665 in AML Cell Lines[\[1\]](#)

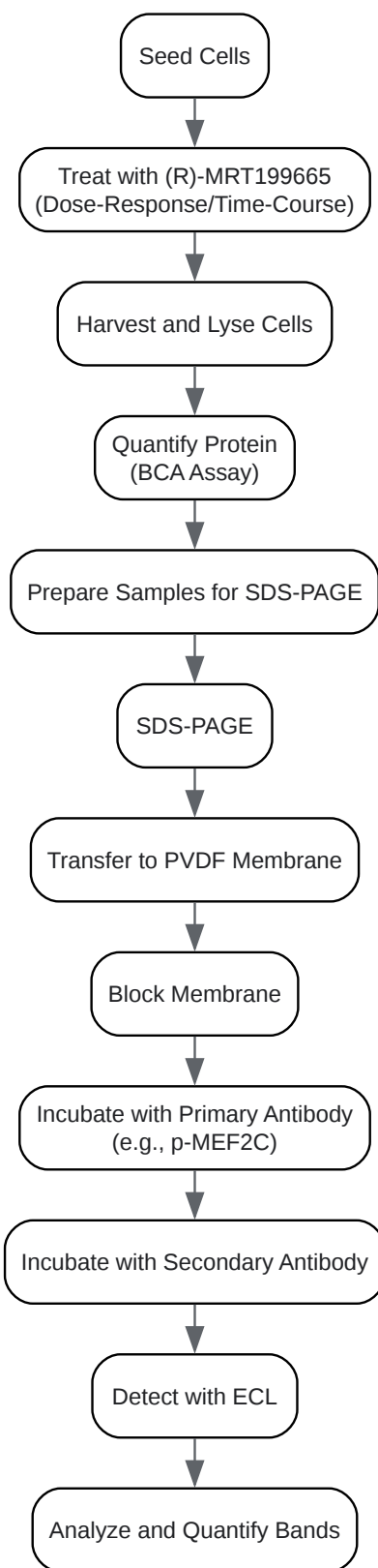
Cell Line	MEF2C Status	Mean IC50 (nM)
OCI-AML2	High	26 ± 13
MV4-11	High	26 ± 13
MOLM-13	High	26 ± 13
Kasumi-1	High	26 ± 13
NB-4	Low	990 ± 29
HEL	Low	990 ± 29
HL-60	Low	990 ± 29
U937	Low	990 ± 29

Visualizations



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Caption: Simplified SIK signaling pathway and the inhibitory action of **(R)-MRT199665**.



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Caption: Experimental workflow for Western blot analysis.

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